

Dioctyl Phenylphosphonate (CAS 1754-47-8): A Technical Guide

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Compound of Interest

Compound Name: *Dioctyl phenylphosphonate*

Cat. No.: *B154929*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dioctyl phenylphosphonate (DOPP), CAS number 1754-47-8, is an organophosphorus compound with the chemical formula $C_{22}H_{39}O_3P$. Primarily utilized as a plasticizer, it plays a crucial role in the fabrication of ion-selective electrodes and taste sensors. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, and in-depth methodologies for its principal applications. While direct biological and toxicological data on **dioctyl phenylphosphonate** are limited, this document also discusses the broader context of organophosphorus compounds in medicinal chemistry to offer insights for drug development professionals.

Chemical and Physical Properties

Dioctyl phenylphosphonate is a colorless to pale yellow liquid. Its key physical and chemical properties are summarized in the table below, compiled from various sources.^{[1][2][3]}

Property	Value
CAS Number	1754-47-8
Molecular Formula	C ₂₂ H ₃₉ O ₃ P
Molecular Weight	382.52 g/mol
Appearance	Colorless to pale yellow liquid
Density	0.967 g/mL at 25 °C
Boiling Point	207 °C at 4 mmHg
Refractive Index	n _{20/D} 1.478
Solubility	Miscible with tetrahydrofuran

Synthesis of Dioctyl Phenylphosphonate

A common method for the synthesis of **dioctyl phenylphosphonate** involves the reaction of phenylphosphonic dichloride with 1-octanol. The following is a representative experimental protocol.

Experimental Protocol: Synthesis

Materials:

- Phenylphosphonic dichloride
- 1-Octanol
- Anhydrous diethyl ether (Et₂O)
- Magnesium turnings
- Iodine (catalyst)
- Anhydrous sodium sulfate
- Silica gel for column chromatography

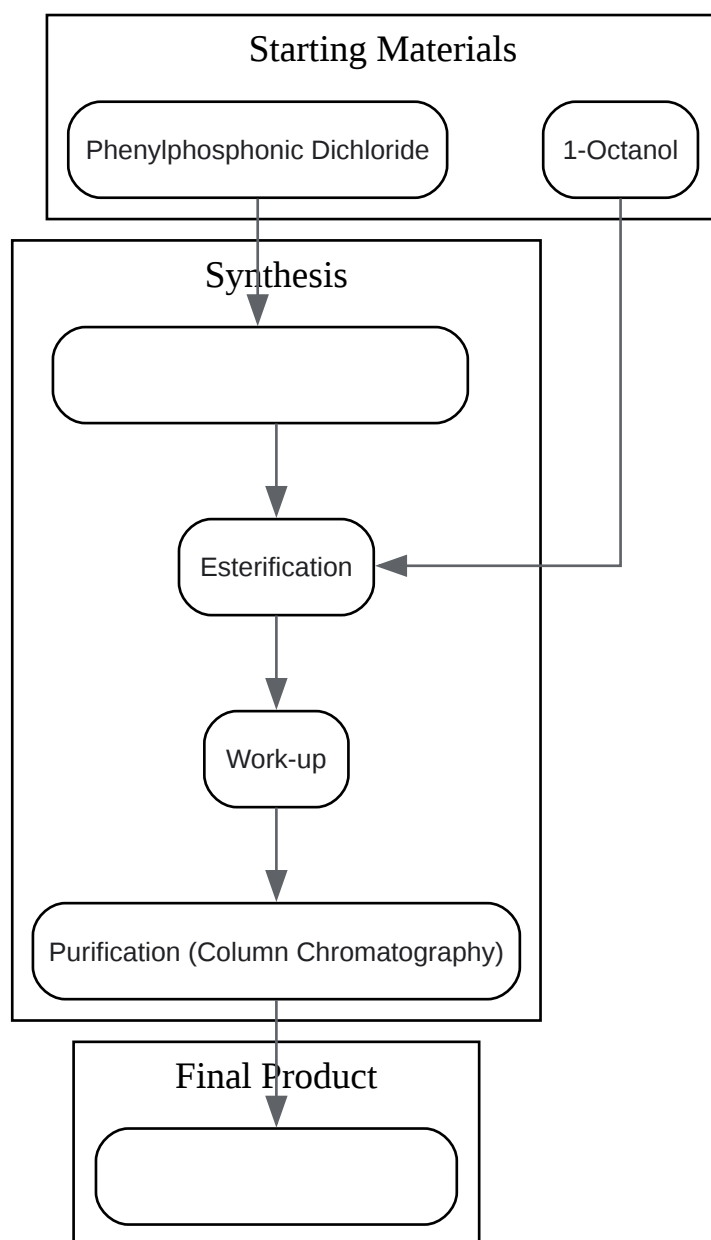
- Solvents for chromatography (e.g., dichloromethane/ethyl acetate mixture)

Procedure:

- **Preparation of Phenylmagnesium Bromide (Grignard Reagent):** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, magnesium turnings and a crystal of iodine are placed. A solution of bromobenzene in anhydrous diethyl ether is added dropwise to initiate the reaction. The mixture is refluxed until the magnesium is consumed.
- **Reaction with Phenylphosphonic Dichloride:** The Grignard reagent is cooled in an ice bath, and a solution of phenylphosphonic dichloride in anhydrous diethyl ether is added dropwise with stirring.
- **Esterification:** A solution of 1-octanol in anhydrous diethyl ether is then added to the reaction mixture. The reaction is stirred at room temperature for several hours.
- **Work-up:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel to yield pure **dioctyl phenylphosphonate**.

Spectroscopic Data:

- ^1H NMR (CDCl_3 , 400 MHz): δ = 7.87–7.74 (m, 2 H), 7.58–7.51 (m, 1 H), 7.51–7.42 (m, 2 H), 4.11–3.95 (m, 4 H), 1.71–1.62 (m, 4 H), 1.39–1.31 (m, 4 H), 1.31–1.20 (m, 16 H), 0.87 (t, J = 6.9 Hz, 6 H).
- ^{13}C NMR (CDCl_3 , 100 MHz): δ = 132.5, 132.4, 132.0, 131.9, 129.5, 128.6, 128.5, 127.7, 66.3, 66.2, 31.9, 30.6, 30.6, 29.3, 29.2, 25.7, 22.8, 14.2.
- IR (ATR): 2924, 2855, 1439, 1251, 1131, 977, 748, 695, 564 cm^{-1} .



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Synthesis workflow for **dioctyl phenylphosphonate**.

Applications in Sensor Technology

Dioctyl phenylphosphonate is extensively used as a plasticizer in the preparation of polymeric membranes for ion-selective electrodes and taste sensors.[4][5] It enhances the elasticity and ion-transport properties of the membrane.

Ion-Selective Electrodes

Principle: Ion-selective electrodes (ISEs) are potentiometric devices that measure the activity of a specific ion in a solution. The core component is an ion-selective membrane that exhibits a selective response to the target ion. **Diocetyl phenylphosphonate** is incorporated into a polymer matrix, typically polyvinyl chloride (PVC), along with an ionophore that selectively binds the target ion.

Experimental Protocol: Fabrication of an Ion-Selective Electrode

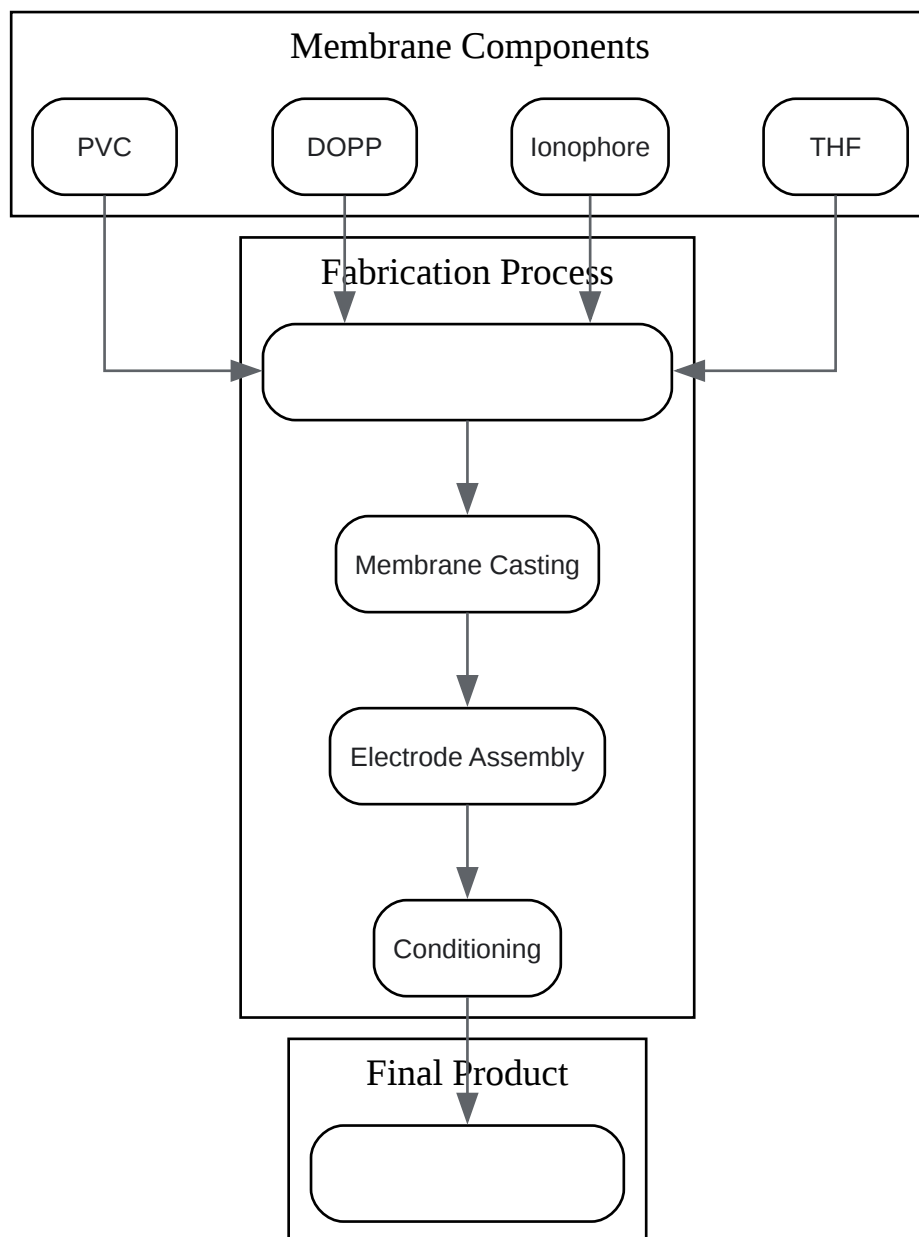
Materials:

- Polyvinyl chloride (PVC)
- **Diocetyl phenylphosphonate** (DOPP)
- Ionophore (specific to the target ion)
- Tetrahydrofuran (THF)
- Electrode body
- Internal filling solution (containing a known concentration of the target ion and a salt like KCl)
- Ag/AgCl wire (internal reference electrode)

Procedure:

- **Membrane Cocktail Preparation:** A precise amount of PVC, DOPP, and the ionophore are dissolved in THF to form a homogenous solution. The ratio of these components is critical for the electrode's performance.
- **Membrane Casting:** The cocktail is poured into a glass ring on a flat glass plate and the THF is allowed to evaporate slowly, resulting in a thin, flexible membrane.
- **Electrode Assembly:** A small disc is cut from the membrane and attached to the end of the electrode body. The electrode body is then filled with the internal filling solution, and the Ag/AgCl wire is inserted.

- **Conditioning:** The assembled electrode is conditioned by soaking it in a solution of the target ion for several hours before use.



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Fabrication workflow for an ion-selective electrode.

Taste Sensors

Principle: Similar to ISEs, taste sensors utilize lipid/polymer membranes to detect taste substances. These sensors can distinguish between different tastes like bitterness, saltiness, and umami.[5][6] **Diethyl phenylphosphonate** is a key component of the membrane, providing the necessary plasticity.[5][6]

Experimental Protocol: Preparation of a Taste Sensor Membrane

Materials:

- Polyvinyl chloride (PVC)
- **Diethyl phenylphosphonate** (DOPP)
- Lipid (e.g., oleic acid, for specific taste reception)
- Tetrahydrofuran (THF)

Procedure:

- **Membrane Solution:** PVC, DOPP, and a specific lipid are dissolved in THF. The choice of lipid determines the taste the sensor will be most sensitive to.
- **Membrane Formation:** The solution is poured into a petri dish, and the THF is allowed to evaporate, forming a thin membrane.
- **Sensor Assembly:** A piece of the membrane is attached to a sensor probe, which is then connected to a potentiometer for measurements.

Relevance to Drug Development

While **diethyl phenylphosphonate** itself is not currently used as an active pharmaceutical ingredient, the broader class of organophosphorus compounds is of significant interest in drug development.[7][8][9]

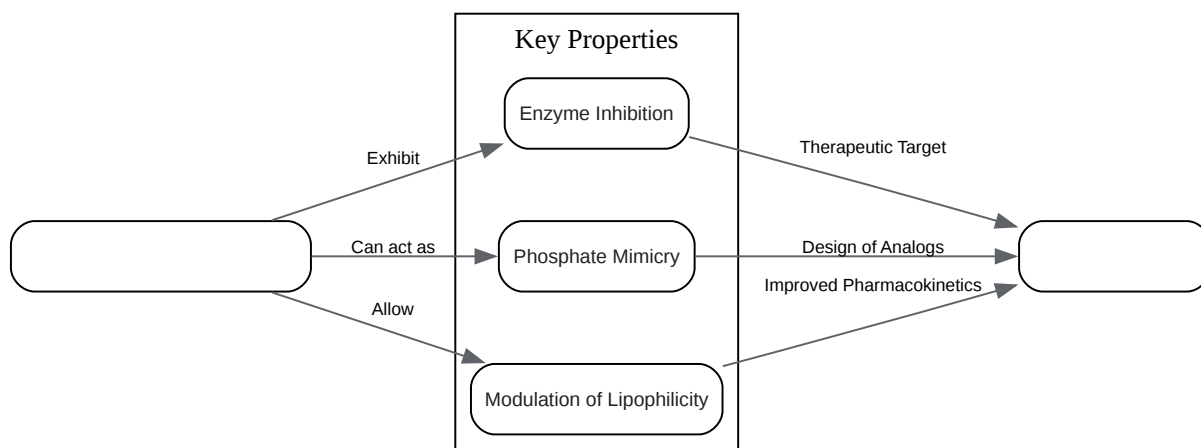
General Roles of Organophosphorus Compounds in Medicine:

- **Enzyme Inhibitors:** Many organophosphorus compounds are potent inhibitors of enzymes, particularly serine hydrolases. This property is exploited in the design of drugs targeting

specific enzymatic pathways.

- **Phosphate Mimics:** The phosphonate group can act as a stable mimic of the phosphate group in biological systems. This allows for the design of nucleotide and peptide analogs with therapeutic potential.[7]
- **Prodrugs:** The lipophilicity of organophosphorus esters can be modulated to improve the pharmacokinetic properties of drugs.

Toxicological Considerations: The toxicological profile of **dioctyl phenylphosphonate** has not been extensively studied.[1] Safety data sheets indicate that it may cause skin and eye irritation.[1] As with many organophosphorus compounds, the potential for neurotoxicity should be a consideration in any potential therapeutic application, although there is no specific data for DOPP in this regard. The use of plasticizers like **dioctyl phenylphosphonate** in medical devices also warrants careful evaluation of leaching and potential long-term health effects.[10][11][12][13]



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Role of organophosphorus compounds in drug development.

Conclusion

Diocetyl phenylphosphonate (CAS 1754-47-8) is a well-characterized compound with established applications in sensor technology. Its role as a plasticizer is critical for the performance of ion-selective electrodes and taste sensors. For drug development professionals, while DOPP itself does not have direct therapeutic applications, the chemistry of organophosphorus compounds offers a rich field for the design of novel drugs. A significant lack of biological and toxicological data for **diocetyl phenylphosphonate** highlights the need for further research to fully assess its potential and safety profile, particularly if its use in applications with human contact, such as medical devices, is considered.

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